Application Note: 5-Ethylbarbituric Acid as an Analytical Standard for Chromatographic Analysis

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Compound of Interest

Compound Name:	*5-Ethylbarbituric acid*
CAS No.:	*2518-72-1*
Cat. No.:	*B050953*

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Abstract

This document provides a comprehensive technical guide for the application of **5-Ethylbarbituric acid** as an analytical reference standard. Primarily intended for researchers, analytical chemists, and quality control professionals in the pharmaceutical industry, this note details its use in the identification and quantification of barbiturates and related compounds. We present validated protocols for High-Performance Liquid Chromatography with UV detection (HPLC-UV) and Gas Chromatography-Mass Spectrometry (GC-MS), emphasizing the rationale behind methodological choices to ensure robust and reproducible results.

Introduction: The Role of **5-Ethylbarbituric Acid** in Analytical Chemistry

Barbiturates are a class of drugs derived from barbituric acid that act as central nervous system depressants.[1] Their therapeutic applications range from sedatives and hypnotics to anticonvulsants.[2] The pharmacological activity of barbiturates is critically dependent on the

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nature of the substituents at the C-5 position of the pyrimidine ring.[2][3] Given their narrow therapeutic index and potential for abuse, the accurate identification and quantification of these compounds in pharmaceutical formulations and biological matrices are of paramount importance.[4]

5-Ethylbarbituric acid, a key derivative, serves as an invaluable tool in this context. As an analytical standard, its high purity and well-characterized properties allow it to be used as a primary reference point for:

- Identity Confirmation: Comparing the chromatographic retention time and/or mass spectrum of a sample peak to that of the **5-Ethylbarbituric acid** standard.
- Quantitative Analysis: Creating precise calibration curves to determine the concentration of **5-Ethylbarbituric acid** or structurally similar analytes.
- Impurity Profiling: Identifying and quantifying related substance impurities in other barbiturate active pharmaceutical ingredients (APIs), such as amobarbital.[5]

The utility of any analytical standard is predicated on its purity, stability, and the reliability of the analytical methods employing it. This guide provides the foundational protocols to leverage **5-Ethylbarbituric acid** effectively.

Physicochemical Properties

A thorough understanding of the standard's properties is essential for its correct handling, storage, and application.

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Property	Value	Source
Chemical Name	5-ethyl-1,3-diazinane-2,4,6-trione	PubChem
CAS Number	2518-83-4	PubChem
Molecular Formula	$C_6H_8N_2O_3$	[6]
Molecular Weight	156.14 g/mol	[6]
Appearance	White to off-white crystalline powder	Generic
Storage	Store at 0-8 °C, desiccated	[7]

Protocol I: Quantitative Analysis by Reverse-Phase HPLC-UV

High-Performance Liquid Chromatography (HPLC) is the workhorse method for the quality control of pharmaceuticals due to its high resolution, reproducibility, and sensitivity. A reverse-phase method is ideal for separating the moderately polar barbiturate compounds.

Principle of the Method

This method utilizes a C18 stationary phase, which is nonpolar. A polar mobile phase is used to elute the compounds. Barbiturates are separated based on their relative hydrophobicity; compounds with greater alkyl substitution at the C5 position will be more retained and thus have a longer retention time.[3] Quantification is achieved by comparing the peak area of the analyte in a sample to a calibration curve generated from known concentrations of the **5-Ethylbarbituric acid** standard.

Materials and Reagents

- Standard: **5-Ethylbarbituric Acid** Reference Standard (Purity ≥99%)
- Solvents: Acetonitrile (HPLC Grade), Methanol (HPLC Grade), Deionized Water (18.2 MΩ·cm)

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- Reagents: Phosphoric Acid (ACS Grade)
- Sample Vials: 2 mL amber glass vials with PTFE septa

Instrumentation and Conditions

Parameter	Specification
HPLC System	Agilent 1290 Infinity II or equivalent UHPLC system
Column	Agilent Poroshell 120 EC-C18, 2.1 × 100 mm, 1.9 µm
Mobile Phase	Acetonitrile and Water (pH adjusted to 3.0 with Phosphoric Acid)
Gradient	30% Acetonitrile, isocratic
Flow Rate	0.5 mL/min
Column Temperature	35 °C
Injection Volume	5 µL
UV Detector	Diode Array Detector (DAD)
Detection Wavelength	214 nm

Causality: A wavelength of 214 nm is chosen as it provides good absorbance for the barbiturate core structure.[4] The use of a modern sub-2-micron particle column allows for rapid analysis times and high efficiency.[3]

Step-by-Step Protocol

1. Preparation of Standard Stock Solution (1.0 mg/mL): a. Accurately weigh approximately 25 mg of **5-Ethylbarbituric acid** reference standard into a 25 mL volumetric flask. b. Dissolve and dilute to volume with methanol. This stock solution is stable for up to three months when stored at -20°C.[8] c. Sonicate for 5 minutes to ensure complete dissolution.

2. Preparation of Calibration Standards: a. Perform serial dilutions of the Stock Solution with the mobile phase to prepare a minimum of five calibration standards. b. A suggested

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concentration range is 5 µg/mL, 10 µg/mL, 25 µg/mL, 50 µg/mL, and 100 µg/mL.

3. Sample Preparation: a. For a pharmaceutical tablet, grind a representative number of tablets to a fine powder. b. Accurately weigh a portion of the powder equivalent to one dosage unit and transfer to a suitable volumetric flask. c. Add methanol to approximately 70% of the flask volume, sonicate for 15 minutes, and dilute to volume. d. Filter the solution through a 0.45 µm PTFE syringe filter into an HPLC vial.

4. System Suitability and Analysis Sequence: a. Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved. b. Inject a methanol blank to ensure no system contamination.[8] c. Make five replicate injections of a mid-level calibration standard (e.g., 25 µg/mL). The relative standard deviation (RSD) of the peak area should be ≤2.0%. d. Inject the calibration standards from lowest to highest concentration. e. Inject the prepared sample solutions.

5. Data Analysis: a. Plot the peak area of the **5-Ethylbarbituric acid** standard against its concentration to generate a linear regression curve. The correlation coefficient (r^2) should be ≥0.995.[9] b. Determine the concentration of the analyte in the sample solution using the calibration curve equation. c. Calculate the final amount of the active ingredient in the original sample, accounting for all dilutions.

HPLC-UV Analysis Workflow

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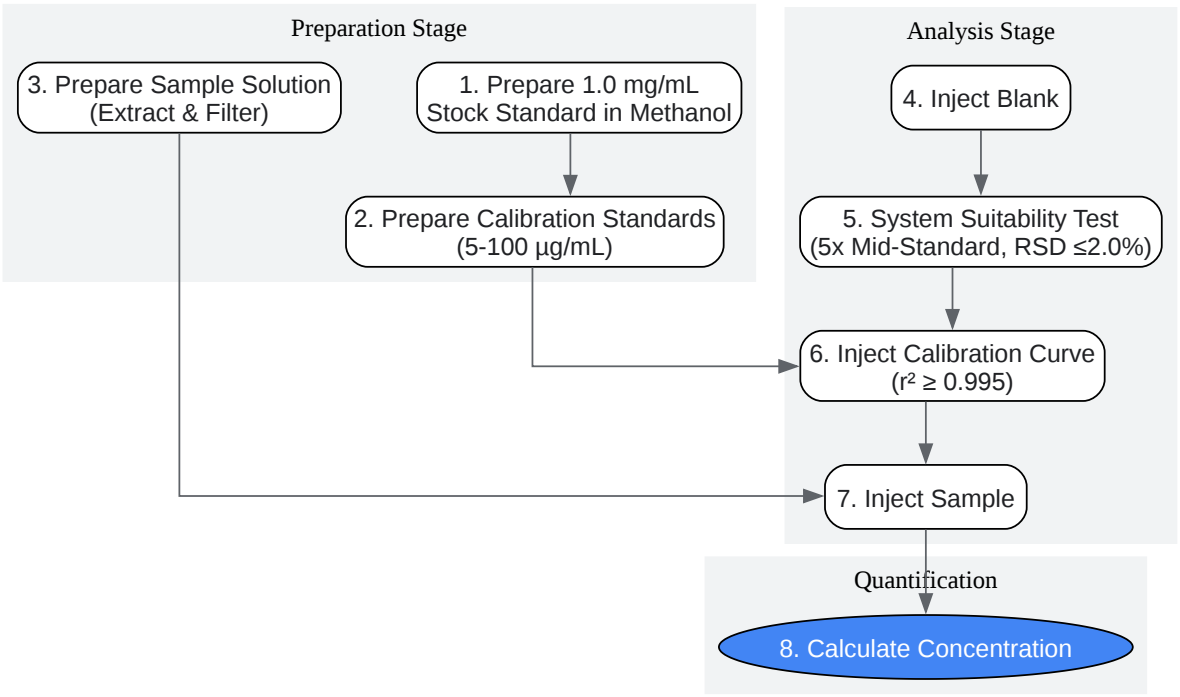

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Caption: Workflow for quantitative analysis using HPLC-UV.

Protocol II: Confirmatory Analysis by GC-MS

Gas Chromatography-Mass Spectrometry (GC-MS) offers superior selectivity and is an excellent confirmatory technique. Its coupling with mass spectrometry provides structural information based on the analyte's mass-to-charge ratio (m/z) and fragmentation pattern, making it highly specific.[1]

Principle of the Method

Volatilized analytes are separated in a capillary column based on their boiling points and interaction with the stationary phase. The separated compounds then enter the mass spectrometer, where they are ionized (typically by electron impact) and fragmented. The resulting mass spectrum serves as a chemical "fingerprint" for identification. For robust quantification, a deuterated internal standard, such as Pentobarbital-d5, is often used to correct for variations in extraction and injection.[10]

Instrumentation and Conditions

Parameter	Specification
GC-MS System	Agilent 7890B GC with 5977B MSD or equivalent
Column	HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness)
Carrier Gas	Helium, constant flow at 1.2 mL/min
Inlet Temperature	250 °C
Injection Mode	Splitless, 1 µL injection volume
Oven Program	Start at 150°C, hold for 1 min, ramp to 280°C at 20°C/min, hold for 5 min
MS Transfer Line	280 °C
Ion Source Temp	230 °C
Ionization Mode	Electron Impact (EI) at 70 eV
Acquisition Mode	Full Scan (m/z 40-400) and/or Selected Ion Monitoring (SIM)

Causality: An HP-5ms column is a general-purpose, low-bleed column that provides excellent separation for a wide range of semi-volatile compounds, including barbiturates. The temperature program is designed to ensure elution of the analytes with good peak shape in a reasonable timeframe.

Step-by-Step Protocol

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1. Preparation of Standards: a. Prepare a 1.0 mg/mL stock solution of **5-Ethylbarbituric acid** in methanol as described in the HPLC section. b. Prepare a separate stock solution of an appropriate internal standard (IS), such as Pentobarbital-d5, at 1.0 mg/mL. c. Create calibration standards by diluting the **5-Ethylbarbituric acid** stock and adding a constant, fixed amount of the IS to each standard (e.g., final IS concentration of 20 µg/mL).

2. Sample Preparation (from Biological Fluid): a. To 1 mL of urine or plasma, add the internal standard. b. Perform a liquid-liquid extraction (LLE) by adding 5 mL of an organic solvent like ethyl acetate.[4] c. Vortex for 2 minutes and centrifuge at 3000 rpm for 5 minutes. d. Transfer the organic (upper) layer to a clean tube and evaporate to dryness under a gentle stream of nitrogen. e. Reconstitute the residue in 100 µL of ethyl acetate and transfer to a GC vial.

3. Analysis: a. Inject the prepared standards and samples into the GC-MS. b. For identification, compare the retention time and the full scan mass spectrum of the peak in the sample to that of the reference standard. c. For quantification, use SIM mode, monitoring characteristic ions for both the analyte and the internal standard.

4. Data Analysis: a. Create a calibration curve by plotting the ratio of the analyte peak area to the IS peak area against the analyte concentration. b. Use this curve to determine the analyte/IS peak area ratio in the sample and thereby calculate the analyte's concentration.

GC-MS Analysis Workflow

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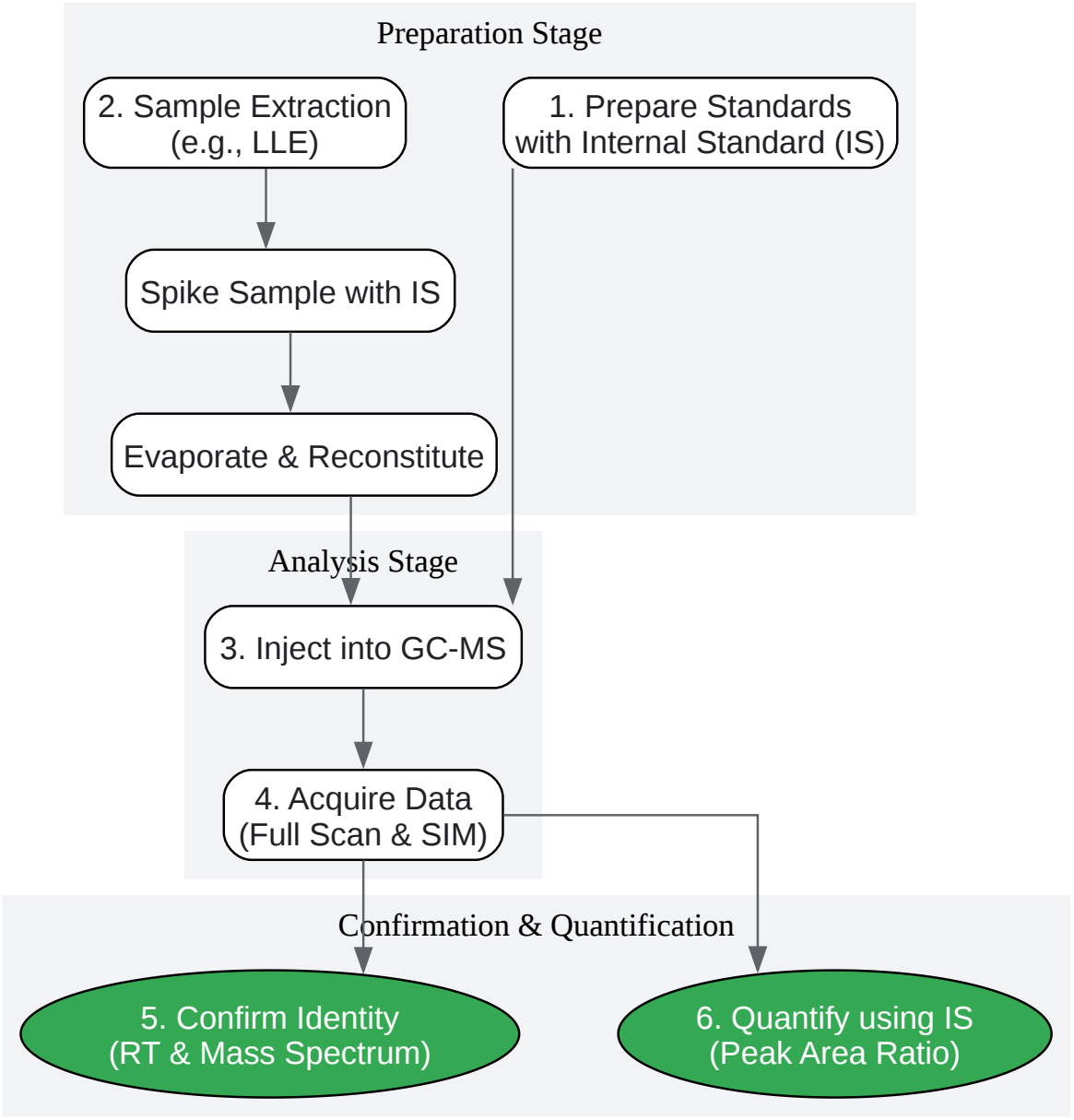

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Caption: Workflow for confirmatory analysis using GC-MS.

Safety and Handling

5-Ethylbarbituric acid, like other barbiturates, should be handled with care. It is classified as harmful if swallowed.[11]

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- Personal Protective Equipment (PPE): Wear gloves, safety glasses, and a lab coat.
- Handling: Avoid creating dust. Handle in a well-ventilated area or a chemical fume hood.
- Storage: Store in a tightly sealed container in a cool, dry place (0-8 °C recommended) away from incompatible materials.

Conclusion

5-Ethylbarbituric acid is a fundamental reference material for the accurate and reliable analysis of barbiturates. The HPLC-UV and GC-MS protocols detailed in this application note provide robust frameworks for its use in both quantitative and confirmatory testing. Adherence to these validated methods, including proper standard preparation and system suitability checks, is essential for ensuring data integrity in research, development, and quality control settings.

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